

# IUPAC name and structure of 4,4-Dimethyl-2-pentanone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4,4-Dimethyl-2-pentanone

Cat. No.: B109323

[Get Quote](#)

An In-depth Technical Guide to **4,4-Dimethyl-2-pentanone**

## Abstract

This technical guide provides a comprehensive overview of **4,4-Dimethyl-2-pentanone**, a ketone with applications in organic synthesis. The document details its chemical identity, physicochemical properties, and spectroscopic data. Furthermore, it outlines a representative synthetic protocol and potential applications relevant to researchers and professionals in chemical and pharmaceutical development.

## Chemical Identity and Structure

**4,4-Dimethyl-2-pentanone**, also known by synonyms such as Methyl neopentyl ketone, is an aliphatic ketone.<sup>[1][2][3][4]</sup> Its structure features a carbonyl group at the second position of a pentane chain, with two methyl groups attached to the fourth carbon.

- IUPAC Name: 4,4-dimethylpentan-2-one<sup>[5][6][7]</sup>
- CAS Number: 590-50-1<sup>[1][2][3][4][5]</sup>
- Molecular Formula: C<sub>7</sub>H<sub>14</sub>O<sup>[1][5][6]</sup>
- Molecular Weight: 114.19 g/mol <sup>[1][5][6]</sup>
- SMILES: CC(=O)CC(C)(C)C<sup>[8]</sup>

- InChI Key: AZASWMGVGQEVCS-UHFFFAOYSA-N[5][6]

The chemical structure of **4,4-Dimethyl-2-pentanone** is as follows:

## Physicochemical Properties

The physical and chemical properties of **4,4-Dimethyl-2-pentanone** are summarized in the table below. The compound is a clear, colorless to light yellow liquid at room temperature.[1][9] It is classified as a highly flammable liquid.[5][9]

Property	Value	Reference
Appearance	Clear colorless to light yellow liquid	[1][9]
Density	0.809 g/mL at 25 °C	[1]
Boiling Point	125-130 °C	[1][8]
Melting Point	-64 °C	[1][10]
Flash Point	19 °C (66.2 °F) - closed cup	
Refractive Index	n <sub>20</sub> /D 1.404	[1]

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **4,4-Dimethyl-2-pentanone**. Key spectral information is summarized below.

Spectroscopy	Data Highlights
<sup>1</sup> H NMR	Spectral data is available for this compound.[11]
<sup>13</sup> C NMR	Spectra have been recorded in CDCl <sub>3</sub> . [12]
Mass Spectrometry	Electron ionization mass spectra are available. [3]
Infrared (IR) Spectroscopy	Gas-phase IR spectra have been documented. [4]

## Experimental Protocols

### Synthesis of 4,4-Dimethyl-2-pentanone

While multiple synthetic routes are possible, a common method for preparing ketones involves the oxidation of secondary alcohols or the reaction of an acid chloride with an organocuprate reagent. A plausible synthesis for **4,4-Dimethyl-2-pentanone** could involve the oxidation of 4,4-dimethyl-2-pentanol.

General Protocol for Oxidation of a Secondary Alcohol:

- **Dissolution:** The secondary alcohol (4,4-dimethyl-2-pentanol) is dissolved in a suitable organic solvent, such as dichloromethane or acetone.
- **Addition of Oxidizing Agent:** A solution of an oxidizing agent (e.g., pyridinium chlorochromate (PCC) or a Swern oxidation cocktail) is added slowly to the alcohol solution at a controlled temperature, typically 0 °C to room temperature.
- **Reaction Monitoring:** The reaction progress is monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- **Workup:** Once the reaction is complete, the mixture is quenched, often with the addition of a reducing agent like sodium bisulfite if a chromium-based oxidant is used. The organic layer is then washed with aqueous solutions (e.g., dilute acid, brine) to remove byproducts and unreacted reagents.
- **Purification:** The crude product is dried over an anhydrous salt (e.g.,  $\text{MgSO}_4$ ), filtered, and the solvent is removed under reduced pressure. The resulting ketone is then purified, typically by distillation.

Below is a workflow diagram illustrating this general synthetic and purification process.

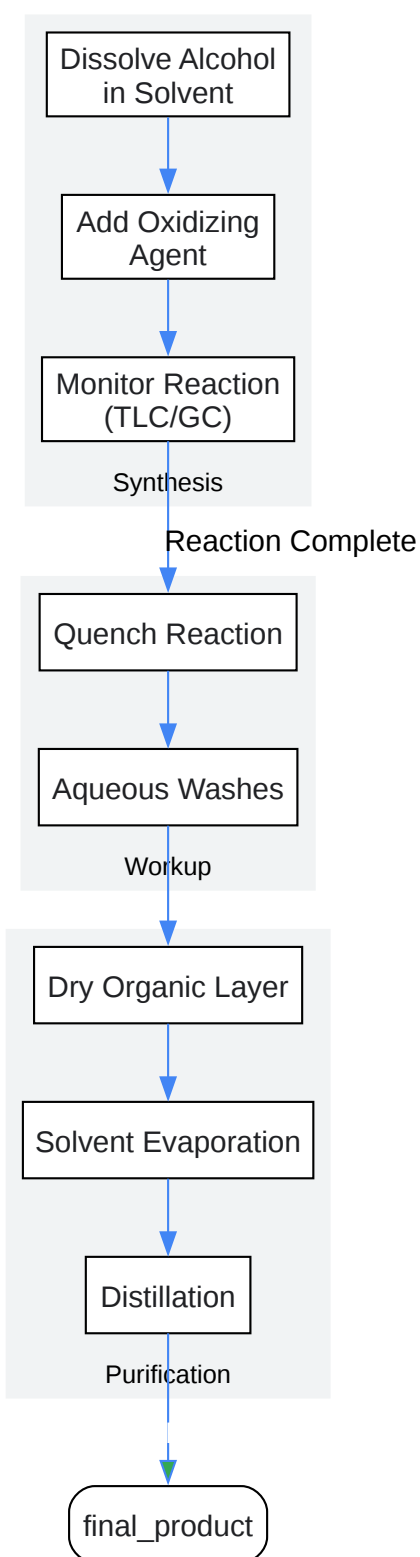


Diagram 1: General Synthesis and Purification Workflow

[Click to download full resolution via product page](#)

Caption: Diagram 1: General Synthesis and Purification Workflow.

## Applications in Organic Synthesis

**4,4-Dimethyl-2-pentanone** serves as a reagent in various organic transformations. Its primary utility is as a building block for more complex molecules.

- **Synthesis of Tertiary Alcohols:** It has been used as a starting material in the synthesis of 3,4,4,5-tetramethyl-3-hexanol.[13]
- **Atmospheric Chemistry Research:** The compound has been utilized in studies of gas-phase reactions involving hydroxyl radicals and 2,2,4-trimethylpentane.[13]

While direct applications in drug development are not prominently documented, its role as a synthetic intermediate for creating sterically hindered molecules could be of interest to medicinal chemists.

## Safety Information

**4,4-Dimethyl-2-pentanone** is a hazardous substance that requires careful handling.

- **Hazards:** It is a highly flammable liquid and vapor (H225).[5] It may cause irritation and central nervous system (CNS) depression.[14]
- **Precautions:** Keep away from heat, sparks, open flames, and hot surfaces.[9] Use non-sparking tools and take precautionary measures against static discharge.[1] Wear appropriate personal protective equipment (PPE), including gloves and eye protection.

## Conclusion

**4,4-Dimethyl-2-pentanone** is a well-characterized ketone with established physicochemical and spectroscopic properties. It serves as a useful intermediate in organic synthesis for creating sterically demanding structures. Proper safety protocols must be strictly adhered to during its handling and use due to its flammability and potential health hazards. This guide provides foundational data to support its application in research and development settings.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4,4-DIMETHYL-2-PENTANONE [chembk.com]
- 2. 2-Pentanone, 4,4-dimethyl- [webbook.nist.gov]
- 3. 2-Pentanone, 4,4-dimethyl- [webbook.nist.gov]
- 4. 2-Pentanone, 4,4-dimethyl- [webbook.nist.gov]
- 5. 4,4-Dimethyl-2-pentanone | C<sub>7</sub>H<sub>14</sub>O | CID 11546 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 4,4-Dimethyl-2-pentanone, 99% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 7. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 8. chemsynthesis.com [chemsynthesis.com]
- 9. Page loading... [wap.guidechem.com]
- 10. 4,4-dimethyl-2-pentanone [stenutz.eu]
- 11. 4,4-DIMETHYL-2-PENTANONE(590-50-1) 1H NMR spectrum [chemicalbook.com]
- 12. spectrabase.com [spectrabase.com]
- 13. scientificlabs.co.uk [scientificlabs.co.uk]
- 14. 4,4-Dimethyl-2-pentanone - Hazardous Agents | Haz-Map [haz-map.com]
- To cite this document: BenchChem. [IUPAC name and structure of 4,4-Dimethyl-2-pentanone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b109323#iupac-name-and-structure-of-4-4-dimethyl-2-pentanone]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)